

Safe handling and disposal procedures for 2,3-Dimethyl-1-nitronaphthalene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dimethyl-1-nitronaphthalene

Cat. No.: B1604599

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Application Notes and Protocols for 2,3-Dimethyl-1-nitronaphthalene

For Researchers, Scientists, and Drug Development Professionals





Disclaimer: This document provides guidance on the safe handling and disposal of **2,3-Dimethyl-1-nitronaphthalene**. It is intended for use by trained professionals in a laboratory setting. All users should consult the specific Safety Data Sheet (SDS) for the product they are using and adhere to all institutional and regulatory safety protocols. The information on hazards and toxicity is based on data for structurally related compounds, such as 1-nitronaphthalene and 2-methyl-1-nitronaphthalene, and should be considered as a guide in the absence of a specific SDS for **2,3-Dimethyl-1-nitronaphthalene**.

Hazard Identification and Classification

2,3-Dimethyl-1-nitronaphthalene is a nitrated polycyclic aromatic hydrocarbon. While specific data for this compound is limited, the hazard profile can be inferred from closely related nitronaphthalene derivatives. The primary hazards are associated with its flammability and toxicity.

1.1 GHS Classification (Inferred)

The following GHS classification is based on data for 1-nitronaphthalene and should be treated as a potential classification for **2,3-Dimethyl-1-nitronaphthalene**.

Hazard Class	Category	Hazard Statement	Pictogram
Flammable Solids	Category 2	H228: Flammable solid[1][2][3]	
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed[1][3]	
Aquatic Hazard (Acute)	Category 2	H401: Toxic to aquatic life[2]	
Aquatic Hazard (Chronic)	Category 2	H411: Toxic to aquatic life with long lasting effects[2]	

Signal Word: Danger[1][3]

Toxicological and Physical Data Summary

The toxicological properties of **2,3-Dimethyl-1-nitronaphthalene** have not been fully investigated.[4] However, related compounds are known to be toxic. Absorption into the body may lead to the formation of methemoglobin, causing cyanosis.[2]

2.1 Toxicological Data (for related compounds)

Compound	CAS No.	Route	Species	Value
1-Nitronaphthalene	86-57-7	Oral LD50	Rat	120 mg/kg[1]
1-Nitronaphthalene	86-57-7	Intraperitoneal LD50	Mouse	86 mg/kg[1]

2.2 Physical and Chemical Properties (for related compounds)

Property	Value (1-Nitronaphthalene)	Value (2,3-Dimethylnaphthalene)
Molecular Formula	C ₁₀ H ₇ NO ₂	C ₁₂ H ₁₂
Molecular Weight	173.17 g/mol [1][2]	156.22 g/mol
Appearance	Light yellow solid[1]	White to off-white powder solid[5]
Melting Point	53 - 57 °C[1][3]	102 - 104 °C[5]
Boiling Point	304 °C[1][3]	269 °C[5]
Flash Point	164 °C (closed cup)[1][3]	No information available
Water Solubility	9.2 mg/L[1]	Insoluble
Log P (octanol/water)	3.19[1]	No data available

Experimental Protocols

3.1 Personal Protective Equipment (PPE)

Adequate PPE is mandatory to prevent skin contact, eye exposure, and inhalation.

- **Eye and Face Protection:** Wear chemical safety goggles and a face shield.[3] Eye protection should comply with OSHA regulations in 29 CFR 1910.133 or European Standard EN166.[5]
- **Hand Protection:** Handle with chemical-resistant gloves (e.g., nitrile rubber). Dispose of contaminated gloves after use in accordance with good laboratory practices.[1][3]
- **Skin and Body Protection:** Wear an impervious, flame-retardant antistatic protective clothing and a lab coat.[1][2] Ensure safety showers and eyewash stations are readily accessible.[4][6]
- **Respiratory Protection:** If dust or aerosols may be generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[6] All work with the solid compound should be performed in a certified chemical fume hood.[7][8]

3.2 Safe Handling Protocol

- Preparation: Before starting work, ensure the chemical fume hood is functioning correctly. Read and understand the Safety Data Sheet (SDS) for the compound and any other chemicals being used.^[9]
- Work Area: Designate a specific area within the fume hood for handling **2,3-Dimethyl-1-nitronaphthalene**. Keep the area clean and free of clutter.
- Handling:
 - Avoid all contact with skin and eyes.^{[1][3]}
 - Avoid the formation and inhalation of dust and aerosols.^{[1][3][8]}
 - Keep away from heat, sparks, open flames, and other ignition sources. No smoking.^{[1][2][3]}
 - Use explosion-proof electrical, ventilating, and lighting equipment.^[2]
 - Take measures to prevent the buildup of electrostatic charge.^[3]
 - Do not eat, drink, or smoke in the work area.^[2]
- Post-Handling: Wash hands thoroughly with soap and water after handling, even if gloves were worn.^{[4][7]} Clean the work area and decontaminate any surfaces that may have come into contact with the chemical.

3.3 Storage Protocol

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.^{[4][5]}
- Location: Store at room temperature in an appropriate cabinet for flammable solids.^[1]
- Incompatibilities: Store away from strong oxidizing agents.^{[1][5][6]}
- Labeling: Ensure the container is clearly labeled with the chemical name and all relevant GHS hazard pictograms and statements.

3.4 Accidental Release (Spill) Protocol

- Immediate Actions:
 - Evacuate non-essential personnel from the area.[3]
 - Remove all sources of ignition.[1][3]
 - Ensure adequate ventilation.
- Containment and Cleanup (for a small spill):
 - Wear the full PPE as described in section 3.1.
 - Do not create dust.[1]
 - Carefully sweep or vacuum up the material using an electrically protected vacuum cleaner and place it into a suitable, closed, and labeled container for disposal.[3][4]
 - Avoid flushing into surface water or the sanitary sewer system.[6]
- Decontamination: Clean the spill area thoroughly with an appropriate solvent and then with soap and water.
- Reporting: Report the incident to the laboratory supervisor and environmental health and safety (EHS) office.

3.5 Disposal Protocol

- Waste Classification: Chemical waste generators must determine if a discarded chemical is classified as hazardous waste and consult local, regional, and national regulations for complete classification.[6]
- Waste Collection:
 - Collect waste **2,3-Dimethyl-1-nitronaphthalene** and any contaminated materials (e.g., gloves, paper towels) in a dedicated, sealed, and properly labeled hazardous waste container.

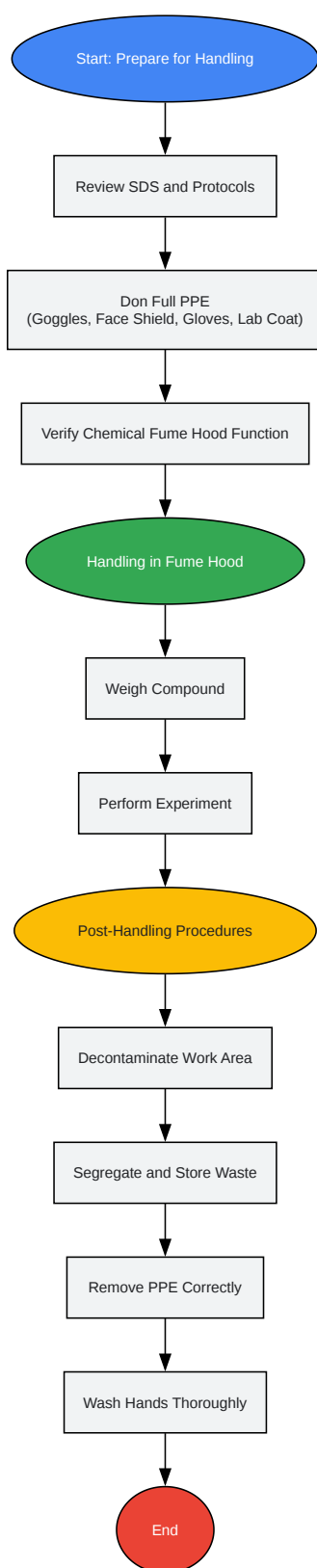
- Do not mix with other waste streams unless specifically instructed to do so by your institution's EHS office.
- Disposal Method:
 - Contact a licensed professional waste disposal service to dispose of this material.[1]
 - Disposal must be in accordance with all applicable federal, state, and local environmental regulations.[10]

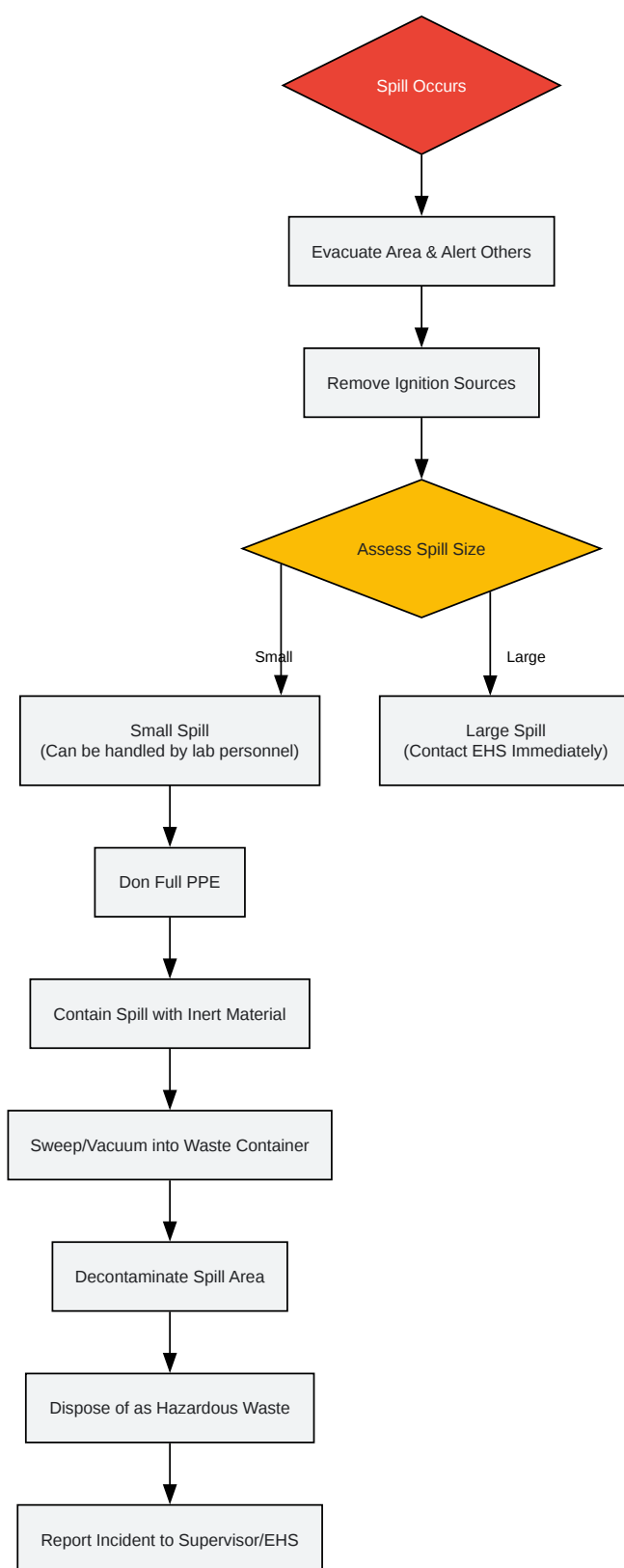
3.6 First Aid Procedures

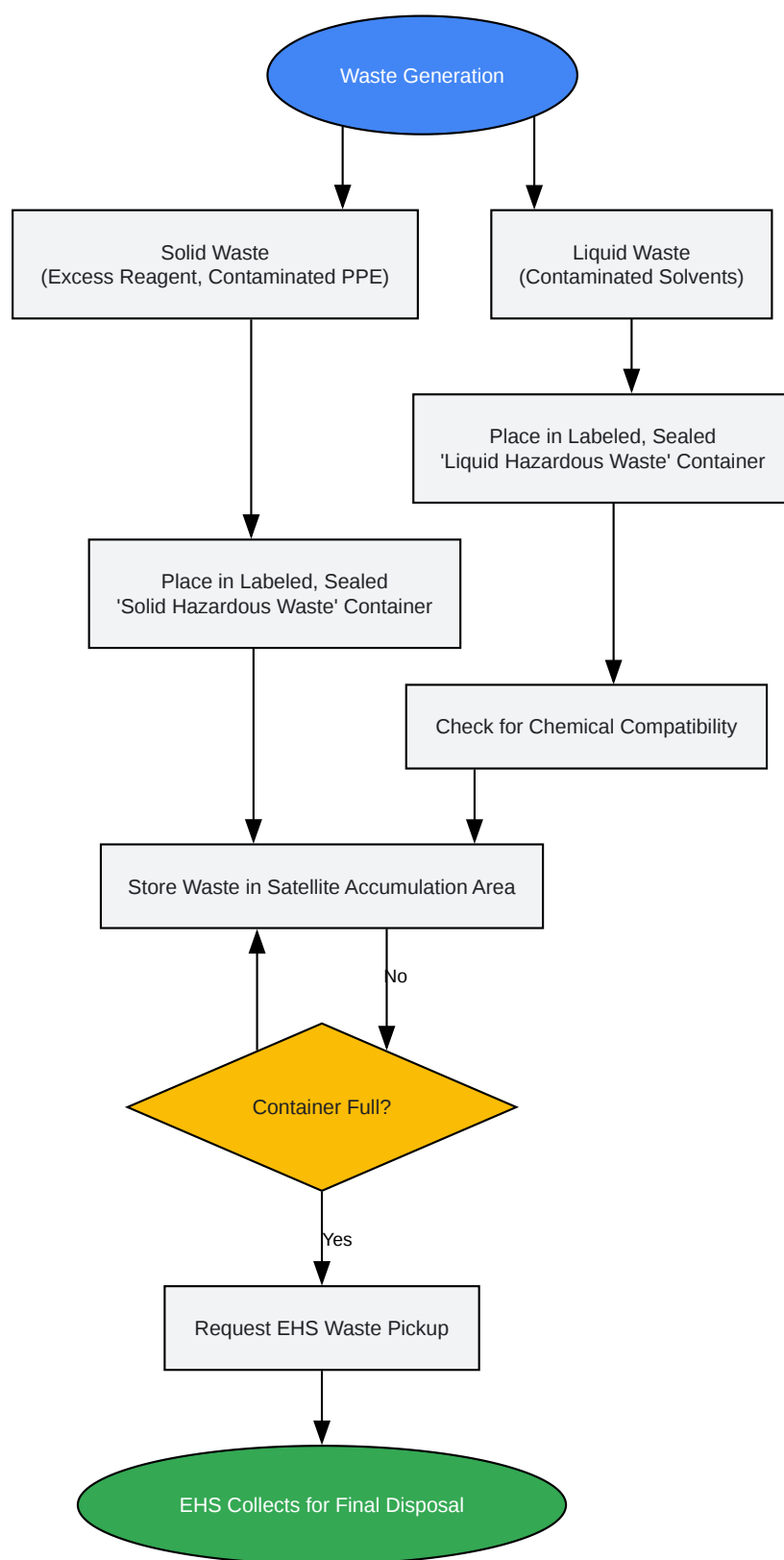
- If Swallowed: Immediately call a POISON CENTER or doctor.[3] Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.[3][4]
- In Case of Skin Contact: Take victim immediately to the hospital.[3] Wash off with soap and plenty of water. Remove contaminated clothing and shoes.[4]
- In Case of Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[4][5]
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[3]

Visualized Workflows

The following diagrams illustrate key safety workflows for handling **2,3-Dimethyl-1-nitronaphthalene**.







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- To cite this document: BenchChem. [Safe handling and disposal procedures for 2,3-Dimethyl-1-nitronaphthalene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1604599#safe-handling-and-disposal-procedures-for-2-3-dimethyl-1-nitronaphthalene]

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